

N-Ethylformamide molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Ethylformamide*

Cat. No.: B146923

[Get Quote](#)

N-Ethylformamide: A Core Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This guide provides a focused overview of the fundamental physicochemical properties of **N-Ethylformamide**, a compound of interest in various chemical and pharmaceutical applications.

Core Molecular Data

N-Ethylformamide is a simple amide with significant applications as a solvent and an intermediate in organic synthesis. Its fundamental molecular characteristics are summarized below.

Property	Value	Source
Chemical Formula	C ₃ H ₇ NO	[1] [2] [3] [4] [5]
Molecular Weight	73.09 g/mol	[2] [3] [4] [6]
Alternate Molecular Weight	73.0938	[1]
Synonyms	N-Formylethylamine, Ethylformamide	[1] [3] [6]
CAS Registry Number	627-45-2	[1]

Experimental Protocols

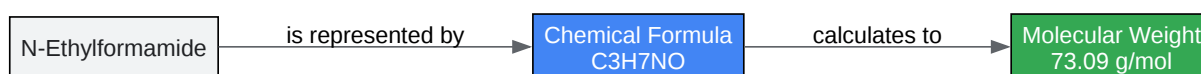
Detailed experimental methodologies for determining the fundamental properties of **N-Ethylformamide**, such as its molecular weight, are rooted in established analytical techniques.

Protocol: Molecular Weight Determination via Mass Spectrometry

- **Sample Preparation:** A dilute solution of **N-Ethylformamide** is prepared in a volatile organic solvent, such as methanol or acetonitrile.
- **Ionization:** The sample is introduced into the mass spectrometer. Electron Ionization (EI) is a common method for a molecule of this type. In this process, the sample is vaporized and then bombarded with a beam of high-energy electrons, causing the molecule to lose an electron and form a positively charged molecular ion (M^+).
- **Mass Analysis:** The resulting ions are accelerated by an electric field and then deflected by a magnetic field. The degree of deflection is inversely proportional to the mass-to-charge ratio (m/z) of the ion.
- **Detection:** A detector measures the abundance of ions at each m/z value.
- **Data Interpretation:** The peak with the highest m/z value in the resulting mass spectrum typically corresponds to the molecular ion. The mass of this ion provides the molecular weight of the compound. For **N-Ethylformamide**, this would be observed at approximately m/z 73.09.

Logical Relationships

The core attributes of **N-Ethylformamide** are logically interconnected, stemming from its fundamental atomic composition.



[Click to download full resolution via product page](#)

Core properties of **N-Ethylformamide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-Ethylformamide [webbook.nist.gov]
- 2. N-ethylformamide [stenutz.eu]
- 3. Ethylformamide | C₃H₇NO | CID 12319 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. N-ETHYLFORMAMIDE | 627-45-2 [chemicalbook.com]
- 5. chembk.com [chembk.com]
- 6. N-乙基甲酰胺 ≥99.0% (GC) | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [N-Ethylformamide molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146923#n-ethylformamide-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com